

# Heptyl Thioglucoside: Technical Specifications

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## Compound Focus: Heptyl 1-thiohexopyranoside

CAS No.: 85618-20-8

Cat. No.: S591824

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The table below summarizes the key physical and chemical properties of n-Heptyl  $\beta$ -D-thioglucopyranoside crucial for experimental planning [1] [2] [3].

Property	Specification
CAS Number	85618-20-8 [4] [2] [3]
Molecular Formula	$C_{13}H_{26}O_5S$ [2] [3]
Molecular Weight	294.41 g/mol [1] [2] [3]
Critical Micelle Concentration (CMC)	30 mM [1] [2]
Solubility in Water	Soluble at 4°C, 100 mg/mL in methanol [5] [1] [2]
Purity	$\geq 99\%$ (GC) [2]
Appearance	White powder or waxy solid [1] [2]
Storage Condition	-20°C [2]

## Frequently Asked Questions (FAQs)

**Q1: What are the primary applications of heptyl thioglucoside?** It is primarily used as a **non-ionic detergent for the solubilization and reconstitution of membrane proteins** [5] [1] [2]. It has been successfully used to solubilize membrane proteins from *E. coli* and reconstitute functional complexes like the H<sup>+</sup>-translocating ATPase (F1F0) into liposomes [5].

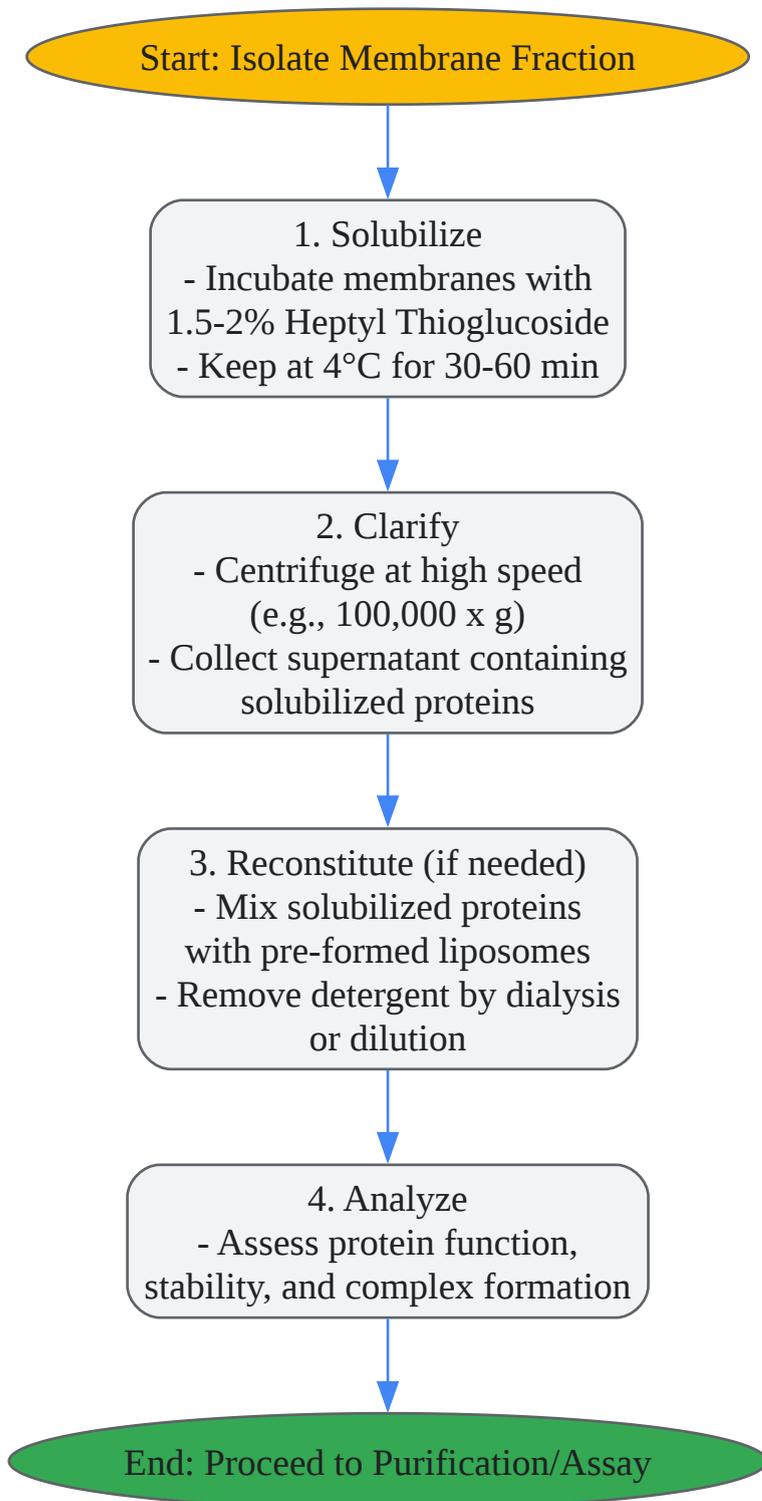
**Q2: What are the key advantages of using heptyl thioglucoside over other detergents?**

- **Stability:** It is **resistant to degradation by  $\beta$ -glycosidase**, unlike octyl glucoside, making it suitable for use with samples that have such enzymatic activity [1].
- **Solubility:** It is **highly soluble in water at low temperatures (4°C)**, which is beneficial for working with temperature-sensitive proteins [5] [1].
- **Ease of Removal:** It has a relatively **high CMC (30 mM)**, which means it can be easily removed from protein preparations by methods like dilution or dialysis [1].

**Q3: How should I prepare a stock solution of heptyl thioglucoside?** A stock solution can be prepared by dissolving the powder in water or a buffer. It is soluble at 100 mg/mL in methanol if an organic solvent is needed [2]. Solutions are typically clear and colorless [1] [2].

## Experimental Protocol: Solubilization and Reconstitution of Membrane Proteins

Based on its documented use, below is a general workflow for using heptyl thioglucoside in membrane protein studies.



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### Step-by-Step Guide:

- **Solubilization:** Incubate the isolated membrane fraction with a buffer containing **1.5% to 2% (w/v) heptyl thioglucoside**. The exact concentration should be optimized for your specific protein. Keep the mixture at **4°C** for 30 to 60 minutes with gentle agitation [5] [1].
- **Clarification:** Centrifuge the solubilized mixture at a high speed (e.g., 100,000 x g) to pellet insoluble material. The supernatant will contain the solubilized membrane proteins [1].
- **Reconstitution:** To incorporate the protein back into a membrane environment, mix the solubilized protein with pre-formed liposomes. The detergent can then be removed by **dialysis or rapid dilution**, allowing the protein to insert into the lipid bilayer. This "heptylthioglucoside-dilution procedure" has been shown to be effective [5].
- **Analysis:** Proceed with further purification (e.g., ion-exchange chromatography, for which non-ionic detergents are suitable) and functional assays to confirm the protein's activity [1].

## Troubleshooting Guide

The search results do not provide explicit troubleshooting advice. However, based on the fundamental properties of heptyl thioglucoside, here are some potential issues and logical solutions:

Problem	Possible Cause	Suggested Solution
<b>Low Solubilization Yield</b>	Detergent concentration below CMC / insufficient.	Increase detergent concentration above 30 mM; optimize detergent-to-membrane ratio.
<b>Protein Inactivation</b>	Denaturation by harsh detergent.	Ensure experiments are performed at <b>4°C</b> ; try a milder detergent or shorten incubation time.
<b>Detergent Interference in Assays</b>	High micelle concentration.	Remove or reduce detergent via <b>dialysis</b> or dilution below CMC post-solubilization.

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## References

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